

An In-depth Technical Guide to the Safe Handling of Tetradecanophenone

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Compound of Interest

Compound Name: Tetradecanophenone

Cat. No.: B1347098

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Tetradecanophenone** (CAS No. 4497-05-6), also known as Myristophenone. The information is compiled to ensure safe laboratory practices for professionals involved in research and development.

Section 1: GHS Hazard Identification and Classification

According to the Safety Data Sheet (SDS), **Tetradecanophenone** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

- GHS Label Elements: No pictograms, signal word, or hazard statements are required.
- Hazards Not Otherwise Classified (HNOC): None identified.

Despite its non-hazardous classification, adherence to standard laboratory safety protocols is essential to mitigate any potential risks.

Section 2: Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tetradecanophenone** is presented in the table below for easy reference.

Property	Value	Source
Chemical Formula	C ₂₀ H ₃₂ O	[1]
Molecular Weight	288.47 g/mol	[1]
Appearance	Solid	
Melting Point	46 - 52 °C (115 - 126 °F)	
Boiling Point	212 °C (414 °F) at 16 hPa	
Flash Point	Not applicable	
Water Solubility	Log ₁₀ WS: -7.15 (mol/l)	[1]
Octanol/Water Partition Coefficient	logP(oct/wat): 6.570	[1]

Section 3: Handling and Storage Protocols

Proper handling and storage are critical for maintaining the integrity of **Tetradecanophenone** and ensuring a safe laboratory environment.

3.1 Personal Protective Equipment (PPE)

The following personal protective equipment should be utilized when handling **Tetradecanophenone**:

- Eye Protection: Eyeshields or safety glasses.
- Hand Protection: Impervious gloves.
- Respiratory Protection: A Type N95 (US) dust mask or equivalent respirator should be used when there is a risk of dust generation.

3.2 General Handling Protocol

- Ventilation: Work in a well-ventilated area.
- Avoid Contact: Prevent contact with skin and eyes.

- Avoid Inhalation: Avoid breathing in dust.
- Hygiene: Practice good industrial hygiene. Wash hands after handling, and before eating, drinking, or smoking. Contaminated clothing should be changed.[2]

3.3 Storage Conditions

- Store in a dry place with the container tightly closed.
- Storage Class: TRGS 510 Storage Class: 11 (Combustible Solids).

Section 4: Emergency and First-Aid Procedures

In the event of exposure, the following first-aid measures should be taken immediately.

4.1 First-Aid Protocol

- After Inhalation: Move the person to fresh air. If feeling unwell, consult a physician.
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with water or shower.
- After Eye Contact: Rinse out the eyes with plenty of water. Remove contact lenses if present and easy to do.
- After Swallowing: Make the victim drink water (two glasses at most). If the person feels unwell, consult a doctor.

Section 5: Accidental Release and Fire-Fighting Measures

5.1 Accidental Release Protocol

- Personnel Precautions: For non-emergency personnel, avoid substance contact and inhalation of dust. Evacuate the danger area and consult an expert.
- Containment: Cover drains to prevent the substance from entering them.

- Cleanup: Collect the spilled material dry. Take up, bind, and pump off spills. Avoid the generation of dust.
- Disposal: Dispose of the collected material properly in accordance with local and national regulations.

5.2 Fire-Fighting Measures

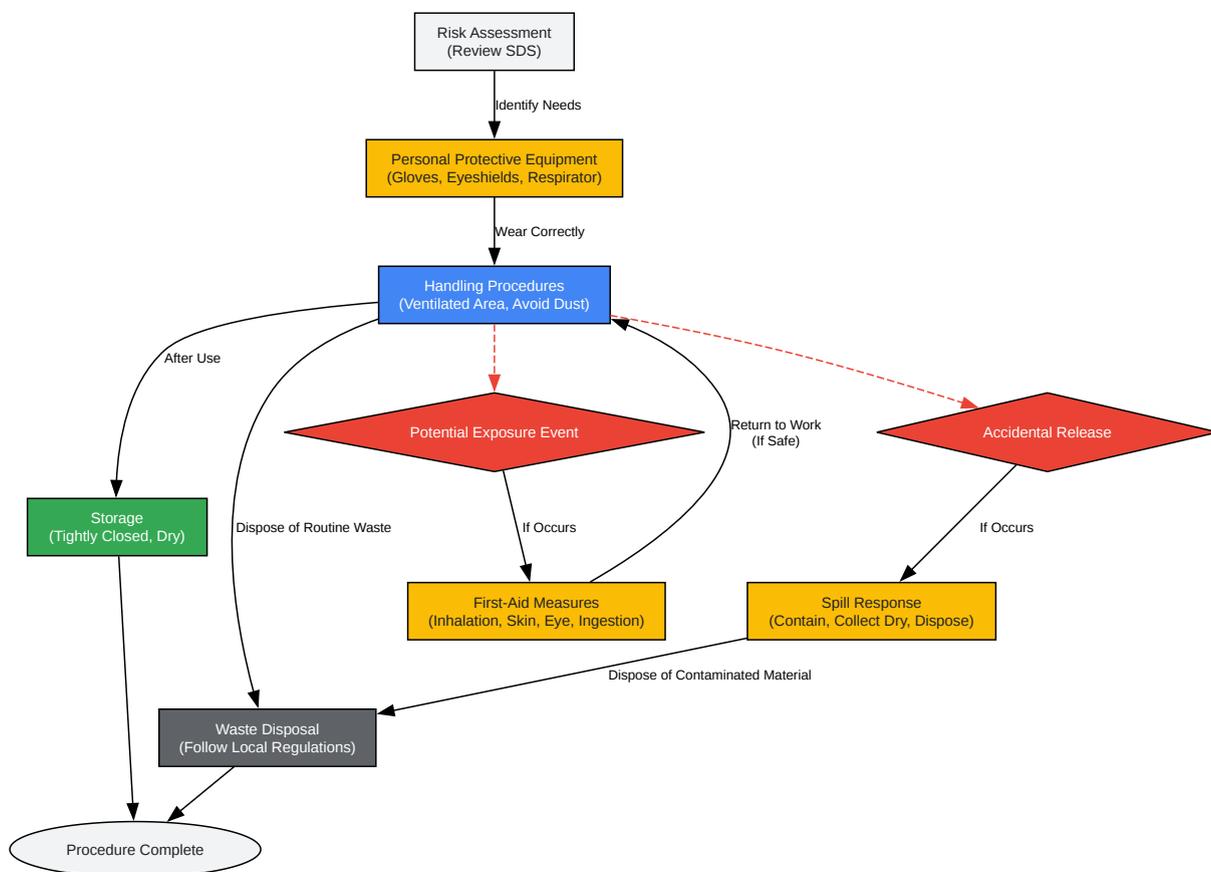
- Suitable Extinguishing Media: Use water, foam, carbon dioxide (CO₂), or dry powder. There are no limitations on extinguishing agents for this substance.[2]
- Special Hazards: While the substance itself is not classified as hazardous, combustible carbon oxides may be formed in the event of a fire.[2] Vapors are heavier than air and may spread along floors.[2] Intense heating may lead to the formation of explosive mixtures with air.[2]
- Firefighter Protection: In the event of a fire, wear a self-contained breathing apparatus.

Section 6: Toxicological and Ecological Information

- Toxicological Properties: To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2] No ingredients of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, NTP, or OSHA.
- Ecological Information: Do not let the product enter drains.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Tetradecanophenone**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **Tetradecanophenone**.

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References

- 1. Tetradecanophenone (CAS 4497-05-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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